

An In-depth Technical Guide to 6,7-Dimethylpterin (CAS 611-55-2)

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Compound of Interest

Compound Name: 6,7-Dimethylpterin

Cat. No.: B116762

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Abstract

This technical guide provides a comprehensive overview of **6,7-Dimethylpterin** (CAS 611-55-2), a pteridine derivative of significant interest in biomedical research. This document details its chemical and physical properties, provides a detailed synthesis protocol, and outlines methodologies for its quantification in biological matrices. Furthermore, it explores its biological relevance, particularly as a potential biomarker in cancer, and situates it within the broader context of pteridine metabolism. Visual diagrams are provided to illustrate key pathways and workflows, and all quantitative data is summarized for clarity.

Chemical and Physical Properties

6,7-Dimethylpterin, also known as 2-amino-6,7-dimethyl-4(3H)-pteridinone, is a heterocyclic organic compound. Its fundamental properties are summarized in the tables below, compiled from various sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: General and Physical Properties

Property	Value
CAS Number	611-55-2
Molecular Formula	C ₈ H ₉ N ₅ O
Molecular Weight	191.19 g/mol
Appearance	Off-White to Brown Crystalline Solid
Melting Point	>260 °C (>300 °C also reported)
Boiling Point	423.9 °C at 760 mmHg (Predicted)
Density	1.65 g/cm ³ (Predicted)
Solubility	Slightly soluble in Chloroform and DMSO. Slightly soluble in aqueous acid and slightly soluble in aqueous base (when heated).

Table 2: Spectroscopic Data

Spectroscopic Property	Value
UV λ _{max}	218, 275, 345 nm

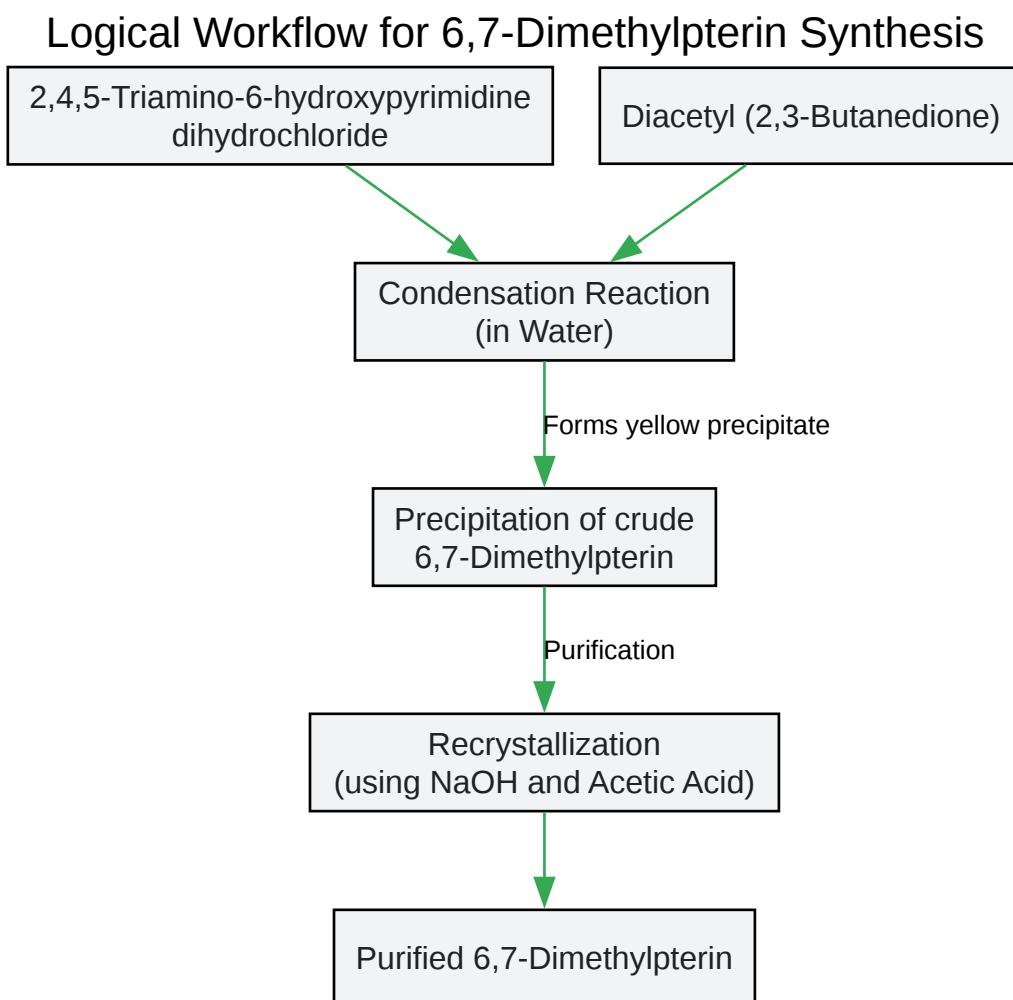
Table 3: Chromatographic and Other Properties

Property	Value
XLogP3	-0.6
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4
Topological Polar Surface Area	93.3 Å ²

Synthesis of 6,7-Dimethylpterin

The synthesis of **6,7-Dimethylpterin** is typically achieved through the condensation of 2,4,5-triamino-6-hydroxypyrimidine with diacetyl (2,3-butanedione).

Logical Flow of Synthesis



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Caption: Logical workflow for the synthesis of **6,7-Dimethylpterin**.

Experimental Protocol: Synthesis

This protocol is adapted from Schircks Laboratories.

Materials:

- 2,4,5-triamino-6-hydroxypyrimidine dihydrochloride
- Diacetyl (2,3-butanedione)

- Sodium acetate (NaOAc)
- 7 N Sodium hydroxide (NaOH)
- Diluted acetic acid
- Activated charcoal
- Water

Procedure:

- Reaction Setup: In a 2 L round bottom flask, dissolve 25 g of 2,4,5-triamino-6-hydroxypyrimidine dihydrochloride in 600 ml of water.
- Addition of Diacetyl: Add 13 ml of diacetyl to the solution and mix. A yellow precipitate will form.
- Buffering: After 10 minutes, slowly add a solution of 27 g of NaOAc dissolved in 100 ml of water.
- Reflux: After 30 minutes, place the flask in a heating mantle, install a reflux condenser, and reflux the solution for 1 hour.
- Crystallization (Crude Product): Remove the heating mantle and allow the solution to cool overnight. Filter the precipitated crude **6,7-dimethylpterin** and rinse the filter cake with 150 ml of water. Dry in a vacuum desiccator over NaOH.
- Recrystallization:
 - Dissolve 10 g of the crude **6,7-dimethylpterin** in 7 L of water by adding approximately 13 ml of 7 N NaOH. Ensure the pH is above 12.2.
 - Add 10 g of activated charcoal and stir the mixture for 30 minutes.
 - Filter the mixture through a very fine filter.

- Slowly add diluted acetic acid to the filtrate while stirring vigorously until a pH of 6.0 is reached.
- To obtain a less fine precipitate, reflux the solution for 10 minutes and then allow it to cool overnight.
- Final Product Collection: Filter the precipitated pure **6,7-dimethylpterin**, rinse the filter cake with 700 ml of water, and dry in a vacuum desiccator over NaOH.

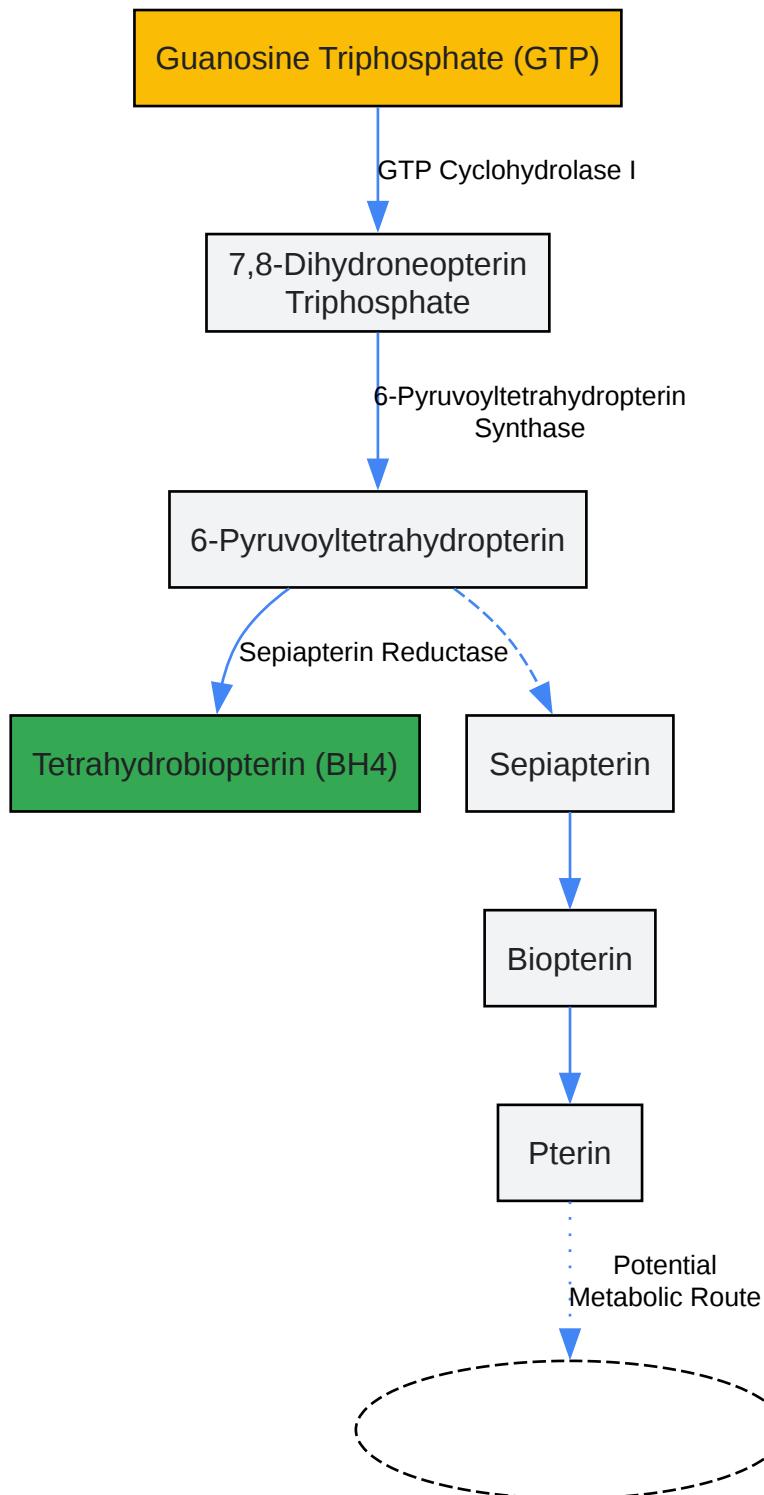
Biological Significance and Role in Signaling

Pteridines are a class of heterocyclic compounds that are precursors to essential cofactors and are involved in various biological processes. While a specific signaling pathway directly initiated by **6,7-Dimethylpterin** is not well-defined in the current literature, its presence in biological fluids like urine is often associated with certain pathological states, including cancer. It is considered a potential biomarker for non-invasive cancer diagnosis.

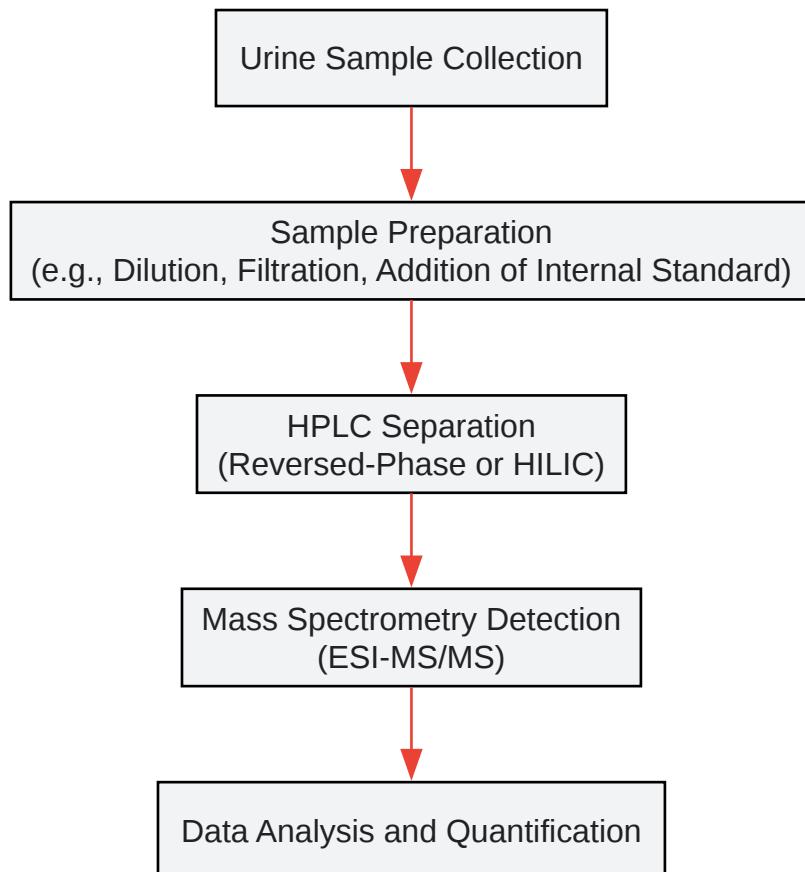
The broader pteridine metabolic pathway, which originates from guanosine triphosphate (GTP), leads to the synthesis of vital compounds like tetrahydrobiopterin (BH4). BH4 is a critical cofactor for several enzymes, including aromatic amino acid hydroxylases (involved in neurotransmitter synthesis) and nitric oxide synthases. Elevated levels of certain pteridines, including neopterin and biopterin, are observed in conditions with increased immune activation and cellular proliferation, such as cancer. **6,7-Dimethylpterin** is likely a metabolite within this complex network, and its altered excretion may reflect dysregulation of these pathways.

Pteridine Biosynthesis Pathway

General Pteridine Biosynthesis Pathway



General Workflow for 6,7-Dimethylpterin Analysis



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